

A Technical Guide to the Physical Properties of Methyl 4-bromo-3-hydroxybenzoate

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Compound of Interest

Compound Name:	Methyl 4-bromo-3-hydroxybenzoate
Cat. No.:	B121415

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Introduction

Methyl 4-bromo-3-hydroxybenzoate (CAS No. 106291-80-9) is a halogenated aromatic ester that serves as a crucial building block in the landscape of modern organic synthesis and medicinal chemistry. Its strategic substitution pattern—featuring a bromine atom, a hydroxyl group, and a methyl ester on a benzene ring—renders it a versatile intermediate for constructing more complex molecular architectures. Notably, it is a key reactant in the synthesis of selective inhibitors, making it highly relevant to drug discovery and development programs.[1][2]

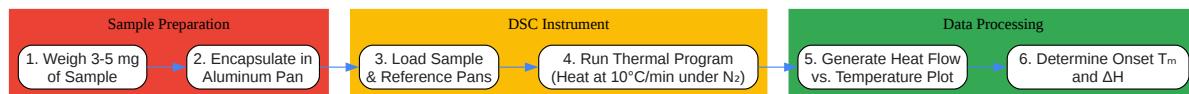
A comprehensive understanding of the physical properties of this compound is not merely academic; it is fundamental to its practical application. Properties such as melting point, solubility, and crystal structure directly influence reaction kinetics, purification strategies, formulation development, and material handling. This guide provides an in-depth analysis of the core physical and chemical characteristics of **Methyl 4-bromo-3-hydroxybenzoate**, offering both established data and field-proven experimental protocols for its characterization.

Compound Identification and Structure

Accurate identification is the cornerstone of any chemical study. The essential identifiers for **Methyl 4-bromo-3-hydroxybenzoate** are summarized below.

Identifier	Value
CAS Number	106291-80-9[3]
Molecular Formula	C ₈ H ₇ BrO ₃ [1]
Molecular Weight	231.05 g/mol [4]
IUPAC Name	Methyl 4-bromo-3-hydroxybenzoate
Synonyms	4-Bromo-3-hydroxybenzoic Acid Methyl Ester[3]

The molecular structure, depicted below, is key to understanding its chemical behavior and physical properties. The interplay between the electron-withdrawing bromine atom and ester group, and the electron-donating hydroxyl group, defines its reactivity and intermolecular interactions.



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